4-Iodoisoquinoline: A Comprehensive Technical Guide for Advanced Research and Drug Development

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Iodoisoquinoline*
CAS No.:	*55270-33-2*
Cat. No.:	*B189533*

Get Quote

This guide provides an in-depth exploration of the physical, chemical, and pharmacological properties of **4-iodoisoquinoline**. Designed for researchers, medicinal chemists, and professionals in drug development, this document offers a technical overview of this versatile building block, including its synthesis, reactivity, and applications, with a focus on leveraging its unique characteristics for the discovery of novel therapeutics.

Introduction: The Strategic Importance of the Isoquinoline Scaffold

The isoquinoline nucleus is a privileged heterocyclic motif found in a vast array of natural products and synthetic compounds with significant pharmacological activities.[1][2][3] Its rigid bicyclic structure provides a well-defined three-dimensional arrangement for substituent presentation, making it an ideal scaffold for targeting a variety of biological receptors. The introduction of a halogen, particularly iodine, at the 4-position of the isoquinoline ring, creates a highly valuable intermediate for further chemical elaboration. The carbon-iodine bond serves as a versatile handle for a multitude of transition metal-catalyzed cross-coupling reactions,

© 2026 BenchChem. All rights reserved.

enabling the systematic exploration of chemical space and the construction of complex molecular architectures.

This guide will delve into the specific attributes of **4-iodoisoquinoline**, providing the foundational knowledge necessary for its effective utilization in research and development endeavors.

Physicochemical Properties of 4-Iodoisoquinoline

A thorough understanding of the physical and chemical properties of **4-iodoisoquinoline** is paramount for its handling, reaction optimization, and formulation. While some experimental data is limited, a combination of reported values and predicted properties provides a solid foundation for its use.

Table 1: Physical and Chemical Properties of **4-Iodoisoquinoline**

Property	Value	Source
Molecular Formula	C_9H_6IN	[4]
Molecular Weight	255.06 g/mol	[4]
Appearance	Light yellow to yellow solid	
Melting Point	93-94 °C	
Boiling Point (Predicted)	336.8 ± 15.0 °C	
Density (Predicted)	1.837 g/cm³	
pKa (Predicted)	3.49 ± 0.10	
Solubility	Soluble in common organic solvents like ethanol, acetone, and diethyl ether.[5] Poorly soluble in water.[5]	Inferred from parent isoquinoline
Storage Conditions	2-8°C, protect from light, keep in a dark place, sealed in dry.	

© 2026 BenchChem. All rights reserved.

Spectroscopic Characterization

Spectroscopic analysis is crucial for the unambiguous identification and quality control of **4-iodoisoquinoline**. While a dedicated public repository of its spectra is not readily available, data from closely related iodo-quinoline and isoquinoline derivatives provide a strong basis for interpretation.[6][7]

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the isoquinoline core. The introduction of the iodine atom at the C4 position will induce significant shifts in the neighboring protons, particularly H3 and H5, due to its electronic and anisotropic effects.

- ^{13}C NMR Spectroscopy: The carbon NMR spectrum will reveal the nine carbon signals of the isoquinoline ring. The carbon atom bearing the iodine (C4) is expected to have a characteristic chemical shift at a higher field (lower ppm) compared to the corresponding carbon in unsubstituted isoquinoline due to the "heavy atom effect".

- Infrared (IR) Spectroscopy: The IR spectrum will display characteristic absorption bands for the aromatic C-H and C=C stretching vibrations. The C-I stretching vibration is expected to appear in the far-infrared region, typically below 600 cm^{-1}.

- Mass Spectrometry (MS): The mass spectrum will show a prominent molecular ion peak (M^+) at m/z 255. The fragmentation pattern will likely involve the loss of iodine and subsequent fragmentation of the isoquinoline ring, providing valuable structural information. [8]

Synthesis of 4-Iodoisoquinoline

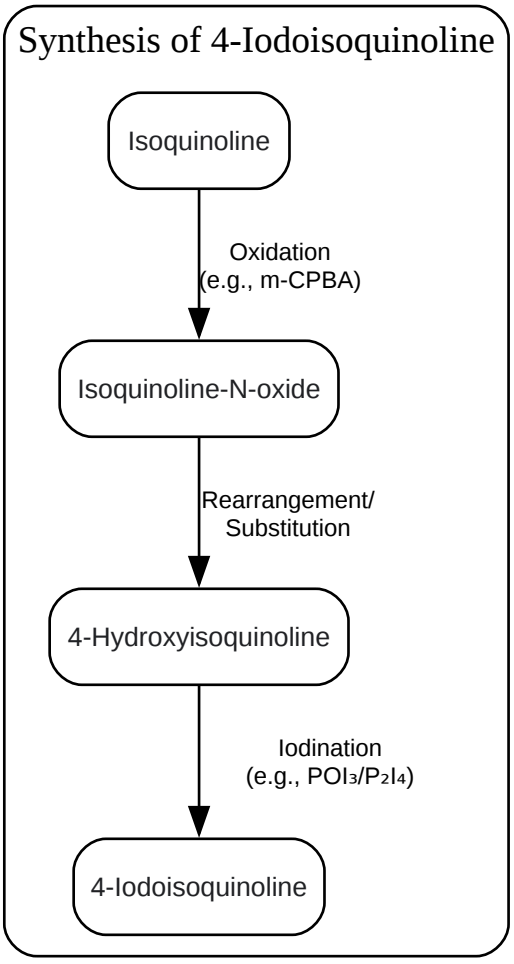
The synthesis of **4-iodoisoquinoline** can be approached through several synthetic strategies, primarily involving the introduction of iodine onto a pre-formed isoquinoline scaffold.

Iodination of Isoquinoline

Direct iodination of isoquinoline can be challenging due to the deactivated nature of the pyridine ring towards electrophilic substitution. However, under specific conditions, this transformation can be achieved.

© 2026 BenchChem. All rights reserved.

Diagram 1: General Synthetic Approach to **4-Iodoisoquinoline**



Click to download full resolution via product page

Caption: A potential synthetic pathway to **4-iodoisoquinoline**.

Experimental Protocol: Synthesis from 4-Hydroxyisoquinoline (Illustrative)

This protocol is based on analogous transformations of related heterocycles and serves as a starting point for optimization.

- Preparation of 4-Hydroxyisoquinoline: 4-Hydroxyisoquinoline can be synthesized from isoquinoline via N-oxidation followed by rearrangement.
- Iodination:

© 2026 BenchChem. All rights reserved.

- To a solution of 4-hydroxyisoquinoline in a suitable solvent (e.g., acetonitrile), add an iodinating reagent such as phosphorus oxyiodide (POI_3) or diphosphorus tetraiodide (P_2I_4).
- The reaction mixture is heated under reflux for several hours while monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched with a basic aqueous solution (e.g., sodium bicarbonate) and extracted with an organic solvent (e.g., ethyl acetate).
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford **4-iodoisoquinoline**.

Chemical Reactivity and Synthetic Utility

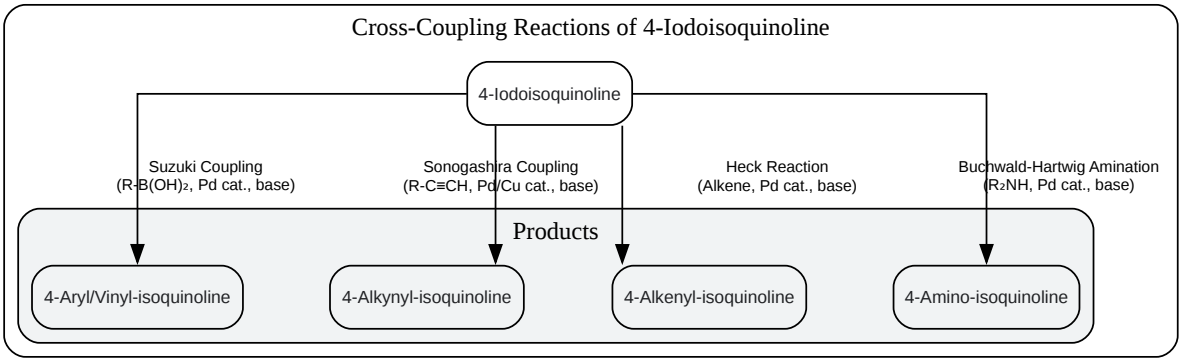
The presence of the iodine atom at the 4-position renders **4-iodoisoquinoline** a highly versatile substrate for a variety of carbon-carbon and carbon-heteroatom bond-forming reactions, most notably palladium-catalyzed cross-coupling reactions.

Palladium-Catalyzed Cross-Coupling Reactions

The C-I bond in **4-iodoisoquinoline** is significantly more reactive than C-Br or C-Cl bonds in analogous cross-coupling reactions, often allowing for milder reaction conditions and higher yields.

Diagram 2: Reactivity of **4-Iodoisoquinoline** in Cross-Coupling Reactions

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. Synthesis of Azidoanilines by the Buchwald-Hartwig Amination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tsijournals.com [tsijournals.com]
- 4. echemi.com [echemi.com]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. cdnsciencepub.com [cdnsciencepub.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [4-Iodoisoquinoline: A Comprehensive Technical Guide for Advanced Research and Drug Development]. BenchChem, [2026]. [Online PDF].

© 2026 BenchChem. All rights reserved.

Available at: [https://www.benchchem.com/product/b189533/docs#4-iodoisoquinoline-a-comprehensive-technical-guide-for-advanced-research-and-drug-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.